

4-Isopropylaniline chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Isopropylaniline

Cat. No.: B126951

[Get Quote](#)

An In-depth Technical Guide to **4-Isopropylaniline**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Isopropylaniline, also known as p-cumidine, is an important aromatic amine intermediate utilized in the synthesis of a wide range of chemical compounds, including pharmaceuticals and dyes.[1][2] Its chemical structure, featuring an isopropyl group attached to an aniline core, imparts specific reactivity and physical properties that are critical for its applications. This document provides a comprehensive overview of the chemical properties, structural information, spectroscopic data, and key experimental protocols related to **4-Isopropylaniline**. It is intended to serve as a technical resource for professionals in research and development.

Chemical Structure and Identifiers

4-Isopropylaniline is a substituted aniline where an isopropyl group is located at the para-position (position 4) of the benzene ring relative to the amino group.[3]

Caption: 2D Chemical Structure of **4-Isopropylaniline**.

Caption: Relationship between key chemical identifiers.

Physicochemical Properties

The key quantitative properties of **4-Isopropylaniline** are summarized in the table below for easy reference.

Property	Value	Citations
IUPAC Name	4-(propan-2-yl)aniline	[2][4]
Synonyms	p-Cumidine, 4-Aminocumene, p-Isopropylaniline	[5][6][7]
CAS Number	99-88-7	[5][7][8]
Molecular Formula	C ₉ H ₁₃ N	[5][6][7]
Molecular Weight	135.21 g/mol	[5][6][8]
Appearance	Colorless to pale brown or red-brown clear liquid	[4][5][6]
Melting Point	-63 °C	[9]
Boiling Point	226-227 °C at 745 mmHg	[4][8]
Density	0.989 g/mL at 25 °C	[4][8]
Refractive Index (n _{20/D})	1.543	[4][8]
Flash Point	92 °C (197.6 °F) - closed cup	[8][9]
Solubility	Insoluble in water; soluble in alcohol and benzene.	[8][10]
pKa	5.01 ± 0.10 (Predicted)	[6]
InChI Key	LRTFPLFDLJYEKT-UHFFFAOYSA-N	[5][8]
SMILES	CC(C)c1ccc(N)cc1	[5][8]

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR (400 MHz, CDCl_3): The proton NMR spectrum exhibits characteristic signals for the aromatic protons, the amino protons, and the isopropyl group protons.
 - $\delta \sim 7.00$ ppm (d, 2H): Aromatic protons ortho to the isopropyl group.[\[4\]](#)
 - $\delta \sim 6.57$ ppm (d, 2H): Aromatic protons ortho to the amino group.[\[4\]](#)
 - $\delta \sim 3.41$ ppm (s, 2H): Protons of the amino ($-\text{NH}_2$) group.[\[4\]](#)
 - $\delta \sim 2.78$ ppm (sept, 1H): Methine proton ($-\text{CH}$) of the isopropyl group.[\[4\]](#)
 - $\delta \sim 1.19$ ppm (d, 6H): Methyl protons ($-\text{CH}_3$) of the isopropyl group.[\[4\]](#)
- ^{13}C NMR (in CDCl_3): The carbon spectrum shows distinct signals for the aromatic and aliphatic carbons. Expected chemical shifts include signals for the two types of aromatic CH carbons, the two aromatic quaternary carbons, and the methine and methyl carbons of the isopropyl group.[\[6\]](#)[\[11\]](#)

Infrared (IR) Spectroscopy

The IR spectrum of **4-Isopropylaniline** (liquid film) would show the following characteristic absorption bands:

- $3450\text{--}3250\text{ cm}^{-1}$: Two distinct bands corresponding to the symmetric and asymmetric N-H stretching of the primary amine group.
- $3100\text{--}3000\text{ cm}^{-1}$: C-H stretching for the aromatic ring.
- $2960\text{--}2850\text{ cm}^{-1}$: Aliphatic C-H stretching from the isopropyl group.
- $\sim 1620\text{ cm}^{-1}$: N-H scissoring (bending) vibration.
- $\sim 1515\text{ cm}^{-1}$: Aromatic C=C stretching vibrations.
- $\sim 825\text{ cm}^{-1}$: C-H out-of-plane bending, characteristic of a 1,4-disubstituted (para) benzene ring.

Mass Spectrometry (MS)

The electron ionization (EI) mass spectrum shows a molecular ion peak $[M]^+$ at $m/z = 135$, corresponding to the molecular weight of the compound. A prominent fragment ion is observed at $m/z = 120$, which results from the loss of a methyl radical ($\bullet\text{CH}_3$) from the isopropyl group, a characteristic fragmentation pattern for isopropyl-substituted aromatic compounds.^[12]

Experimental Protocols: Synthesis

A common and reliable method for the synthesis of **4-Isopropylaniline** starts from benzene. This multi-step process avoids the challenges associated with direct Friedel-Crafts alkylation of aniline, where the basic amino group can react with the Lewis acid catalyst.^{[13][14]}



[Click to download full resolution via product page](#)

Caption: Synthetic pathway from Benzene to **4-Isopropylaniline**.

Methodology: Synthesis from Benzene

Step 1: Friedel-Crafts Alkylation of Benzene to form Cumene

- **Setup:** A dry, three-necked round-bottom flask is equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser connected to a gas trap (to absorb HCl gas).
- **Reagents:** Anhydrous aluminum chloride (AlCl_3 , Lewis acid catalyst) is suspended in an excess of dry benzene within the flask. The flask is cooled in an ice bath.
- **Reaction:** 2-Chloropropane is added dropwise from the dropping funnel to the stirred suspension. The reaction is exothermic and the temperature should be maintained below 10°C .
- **Workup:** After the addition is complete, the mixture is stirred for an additional hour at room temperature. The reaction is then quenched by slowly pouring it over crushed ice and hydrochloric acid. The organic layer is separated, washed with water and sodium

bicarbonate solution, dried over anhydrous magnesium sulfate, and distilled to yield pure cumene.

Step 2: Nitration of Cumene to form 4-Nitrocumene

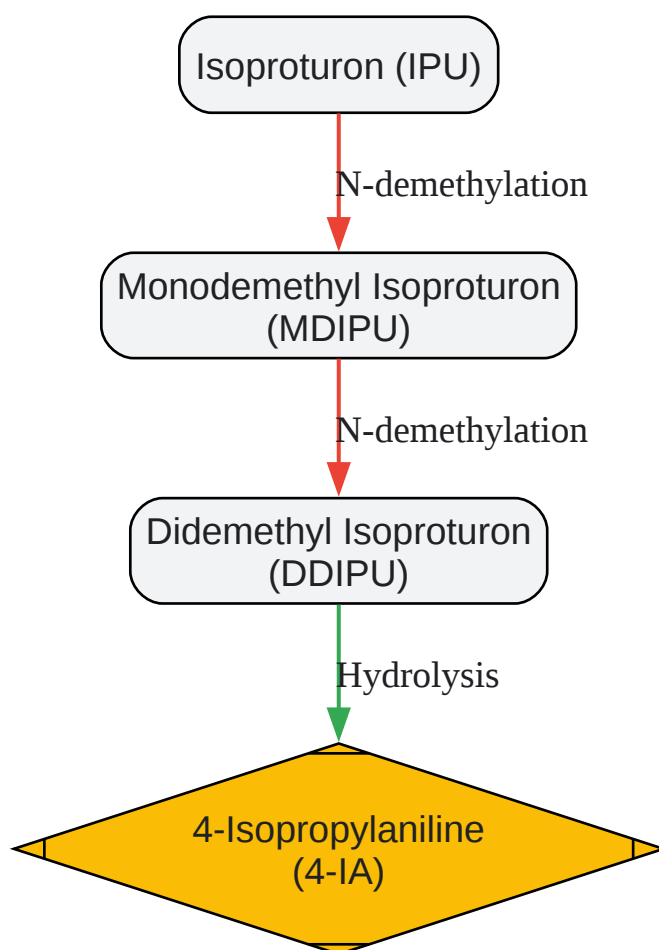
- Setup: A flask is charged with cumene and cooled in an ice-salt bath.
- Reagents: A nitrating mixture is prepared by slowly adding concentrated nitric acid to concentrated sulfuric acid, keeping the temperature low.
- Reaction: The cold nitrating mixture is added dropwise to the stirred cumene, maintaining the reaction temperature below 10 °C. The isopropyl group is an ortho, para-director, but the para product (4-Nitrocumene) is the major product due to steric hindrance at the ortho position.^[13]
- Workup: After addition, the mixture is stirred for another hour and then poured onto crushed ice. The precipitated crude 4-nitrocumene is filtered, washed with cold water until neutral, and can be purified by distillation under reduced pressure or recrystallization.

Step 3: Reduction of 4-Nitrocumene to **4-Isopropylaniline**

- Setup: A round-bottom flask is fitted with a reflux condenser.
- Reagents: The 4-nitrocumene is mixed with granulated tin and concentrated hydrochloric acid.^[15]
- Reaction: The mixture is heated under reflux (e.g., in a boiling water bath) for several hours until the reaction is complete (the oily nitro compound layer disappears).^[15] Under the acidic conditions, the product is the phenylammonium salt.
- Workup: The reaction mixture is cooled, and a concentrated solution of sodium hydroxide is added until the solution is strongly alkaline to dissolve the tin hydroxides.^[15] The resulting **4-Isopropylaniline** separates as an oil. The product is then isolated by steam distillation or solvent extraction (e.g., with diethyl ether), dried, and purified by vacuum distillation.

Biological Relevance: Metabolism of Isoproturon

4-Isopropylaniline is a known primary metabolite of the phenylurea herbicide Isoproturon (3-(4-isopropylphenyl)-1,1-dimethylurea).[3] The biodegradation of Isoproturon in soil and by various microorganisms involves a series of demethylation and hydrolysis steps, ultimately leading to the formation of **4-Isopropylaniline**. [5][8]



[Click to download full resolution via product page](#)

Caption: Metabolic degradation pathway of Isoproturon.

Safety and Handling

4-Isopropylaniline is classified as a hazardous substance. It is a combustible liquid and causes skin and serious eye irritation. It may also cause respiratory irritation.[8][16]

- Hazard Statements (H-phrases): H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[8]

- Precautionary Statements (P-phrases): P261 (Avoid breathing vapours), P280 (Wear protective gloves/eye protection), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[8]
- Personal Protective Equipment (PPE): Appropriate PPE, including safety glasses with side-shields, chemical-resistant gloves, and a lab coat, must be worn when handling this chemical. Work should be conducted in a well-ventilated area or a chemical fume hood.[8]
- Storage: Store in a cool, dry, well-ventilated place away from sources of ignition. It is light-sensitive and should be stored in a tightly closed container protected from light.[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CN112694407A - Production and preparation method of 2-methyl-4-isopropyl aniline - Google Patents [patents.google.com]
- 2. 4-Isopropylaniline, 99% | Fisher Scientific [fishersci.ca]
- 3. 4-Isopropylaniline | 99-88-7 [chemicalbook.com]
- 4. 4-Isopropylaniline(99-88-7) 1H NMR spectrum [chemicalbook.com]
- 5. researchgate.net [researchgate.net]
- 6. Page loading... [wap.guidechem.com]
- 7. scbt.com [scbt.com]
- 8. Isoproturon Degradation Pathway [eawag-bbd.ethz.ch]
- 9. 4-Isopropylanisole(4132-48-3) IR Spectrum [m.chemicalbook.com]
- 10. benchchem.com [benchchem.com]
- 11. 4-Isopropylaniline(99-88-7) 13C NMR spectrum [chemicalbook.com]
- 12. 3-ISOPROPYLANILINE(5369-16-4) 1H NMR spectrum [chemicalbook.com]

- 13. m.youtube.com [m.youtube.com]
- 14. uploads.strikinglycdn.com [uploads.strikinglycdn.com]
- 15. chemguide.co.uk [chemguide.co.uk]
- 16. Formation and release of residues of the ^{14}C -labelled herbicide isoproturon and its metabolites bound in model polymers and in soil - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Isopropylaniline chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126951#4-isopropylaniline-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com